

Alanyltryptophan Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Alanyltryptophan*

CAS No.: 16305-75-2

Cat. No.: B090144

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Executive Summary: Immediate Action Plan

Do not dispose of **Alanyltryptophan** (L-Alanyl-L-Tryptophan) down the drain.

Although **Alanyltryptophan** is a stable dipeptide and generally classified as non-hazardous under GHS standards, professional laboratory compliance dictates it be managed as Chemical Waste. This protocol prevents regulatory violations regarding Biological Oxygen Demand (BOD) loading in municipal water systems and adheres to "Cradle-to-Grave" waste tracking.

- Solids (Powder): Collect in a dedicated Non-Hazardous Chemical Waste container.
- Stock Solutions (>1%): Collect in liquid chemical waste carboys.
- Spent Media (Cell Culture): Treat as Biological Waste (Bleach/Autoclave) due to potential cellular contamination, not the dipeptide itself.

Chemical Profile & Risk Assessment

To dispose of a chemical safely, you must understand its physical behavior. **Alanyltryptophan** is often used as a stable source of L-Glutamine and L-Tryptophan in cell culture media.

Physicochemical Properties Table

Property	Data	Relevance to Disposal
Chemical Name	L-Alanyl-L-Tryptophan	Identification
CAS Number	16305-75-2	Required for Waste Manifests
Physical State	Solid (Crystalline Powder)	Dust generation risk during transfer
Solubility	~11.4 g/L (Water, 25°C)	Mobile in water; do not sink dispose
Acidity (pKa)	~3.0 (COOH), ~8.0 (NH ₃ ⁺)	Buffering capacity in waste streams
Stability	Stable; Heat resistant	Will not degrade quickly in sewer systems
Incompatibilities	Strong Oxidizing Agents	Do not mix with Nitric/Perchloric acid waste

Regulatory Classification (EHS)

- RCRA Status: Non-Hazardous.[1] Not listed on EPA P-list (acutely toxic) or U-list (toxic).[2]
- GHS Classification: Not classified as a hazardous substance.[3][4]
- Operational Risk: Low. However, bulk disposal into waterways can disrupt aquatic nitrogen balances (eutrophication).

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Reagent)

Applicability: Expired bottles, spilled powder, or excess weighing residue.

- Segregation: Do not mix with oxidizers or heavy metals.
- Container: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.
- Labeling: Apply a "Non-Hazardous Chemical Waste" label.

- Constituents: "L-Alanyl-L-Tryptophan, Solid."
- Hazard Checkbox: Check "None" or "Non-Regulated."
- Verification: Ensure the lid is screw-tight. Wipe the exterior to remove dust.
- Disposal: Transfer to your facility's Chemical Waste Accumulation Area for incineration.

Protocol B: Liquid Waste (Stock Solutions)

Applicability: High concentration stock solutions prepared for media supplementation.

- Assessment: Check the pH. If between 5–9, it is chemically stable.
- Collection: Pour into a designated "Aqueous Organic Waste" carboy.
 - Note: Even though it is non-toxic, most institutional permits prohibit pouring any synthesized chemical reagent down the sink.
- Incompatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Bleach, Hydrogen Peroxide), as amino acids can react to form chloramines or other byproducts.

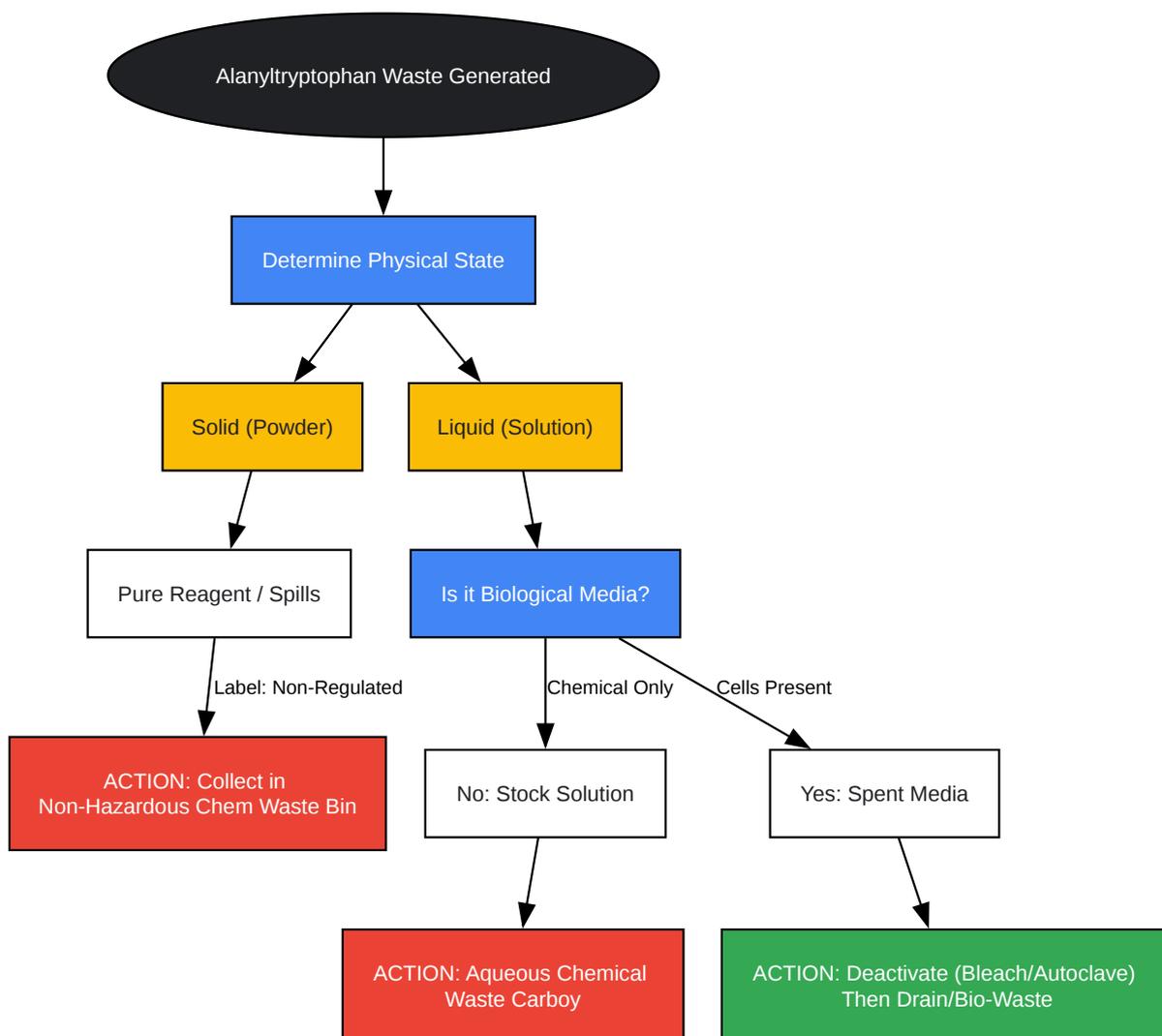
Protocol C: Biological Waste (Spent Media)

Applicability: Cell culture supernatant containing trace **Alanyltryptophan**.

- Context: In this state, the biological hazard (cells/viruses) overrides the chemical nature of the dipeptide.
- Deactivation: Add 10% Sodium Hypochlorite (Bleach) to the liquid waste to reach a final concentration of ~0.5–1% hypochlorite. Allow to sit for 20 minutes.
- Disposal: Once deactivated, this specific stream (trace amino acids + bleach) is generally acceptable for drain disposal with copious water flushing, subject to local EHS approval. Alternatively, solidify and incinerate as Pathological Waste.

Operational Decision Logic (Visual Workflow)

The following diagram illustrates the decision-making process for segregating **Alanyltryptophan** waste streams.



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Figure 1: Waste segregation decision tree for **Alanyltryptophan**. Note the distinct separation between pure chemical streams (Red) and biological media streams (Green).

Emergency Procedures (Spills)

While **Alanyltryptophan** is low-risk, spills in a lab often involve broken glass or simultaneous spills of other reagents.

- PPE: Wear nitrile gloves, lab coat, and safety glasses.[5] Respiratory protection (N95) is recommended for large powder spills to prevent inhalation irritation.
- Powder Spill:
 - Do not dry sweep (creates dust).
 - Cover with wet paper towels to dampen.
 - Scoop into a bag; label as "Chemical Debris."
 - Clean area with soap and water.[6][7]
- Liquid Spill:
 - Absorb with paper towels or vermiculite.
 - Place absorbent materials in a bag labeled "Non-Hazardous Debris."
 - Note: If the liquid was cell culture media, treat the debris as Biohazard (Red Bag).

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 85362, Ala-Trp. PubChem.[8][9] [\[Link\]](#)
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